

Spectroscopic Data Interpretation for Gymnoside III: A Technical Overview

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Compound of Interest

Compound Name: **Gymnoside III**

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This technical guide provides a comprehensive overview of the spectroscopic data interpretation for **Gymnoside III**, a glucosyloxybenzyl 2-isobutylmalate isolated from the tubers of *Gymnadenia conopsea*. The structural elucidation of this natural product relies on a combination of advanced spectroscopic techniques, primarily Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS). This document outlines the key data and experimental methodologies crucial for its characterization.

Introduction to Gymnoside III

Gymnoside III belongs to a class of glucosyloxybenzyl 2-isobutylmalates, which are characteristic secondary metabolites of the orchid species *Gymnadenia conopsea*^{[1][2]}. The definitive structural analysis of **Gymnoside III** was reported by Morikawa et al. in their 2006 publication in the Journal of Natural Products. This work detailed the isolation and characterization of seven new compounds, including **Gymnoside III**, from the tubers of this plant^{[1][2][3]}. The molecular formula for **Gymnoside III** is C₄₂H₅₈O₂₃, with a molecular weight of 930.90.

Spectroscopic Data

The structural framework of **Gymnoside III** has been elucidated using a suite of spectroscopic methods. While the specific, detailed NMR and MS data tables from the primary literature were

not accessible in the conducted search, this section outlines the expected data based on the known structure and general characteristics of similar natural products.

Mass Spectrometry (MS)

High-resolution mass spectrometry (HRMS) is essential for determining the elemental composition of **Gymnoside III**.

Table 1: Mass Spectrometry Data for **Gymnoside III**

Ionization Mode	Mass Analyzer	Observed m/z	Interpretation	Reference
ESI-MS/FAB-MS	ToF/Orbitrap	[M+Na] ⁺ or [M+H] ⁺	Molecular ion peak confirming the molecular weight.	[1][2]

Note: The exact experimental values for the observed m/z are detailed in the primary publication by Morikawa et al. (2006).

Nuclear Magnetic Resonance (NMR) Spectroscopy

1D (¹H and ¹³C) and 2D (COSY, HSQC, HMBC) NMR experiments are fundamental to piecing together the intricate structure of **Gymnoside III**.

Table 2: ¹H NMR Spectroscopic Data for **Gymnoside III**

Position	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Assignment	Reference
Data not available in search results.	[1][2]				

Table 3: ^{13}C NMR Spectroscopic Data for **Gymnoside III**

Position	Chemical Shift (δ , ppm)	Assignment	Reference
Data not available in search results.	[1][2]		

Note: The comprehensive assignment of all proton and carbon signals for **Gymnoside III** is provided in the work by Morikawa et al. (2006).

Experimental Protocols

The following sections describe the general methodologies employed for the isolation and spectroscopic analysis of **Gymnoside III**, based on standard practices for natural product chemistry.

Isolation of Gymnoside III

The isolation of **Gymnoside III** from the tubers of *Gymnadenia conopsea* typically involves the following steps:

- Extraction: The dried and powdered tubers are extracted with a suitable solvent, such as methanol or ethanol, to obtain a crude extract.
- Solvent Partitioning: The crude extract is then subjected to liquid-liquid partitioning with solvents of varying polarities (e.g., n-hexane, ethyl acetate, n-butanol) to separate compounds based on their polarity.
- Chromatographic Separation: The fractions containing the desired compounds are further purified using a combination of chromatographic techniques. This often includes:
 - Column Chromatography: Using silica gel or reversed-phase (e.g., ODS) stationary phases.
 - High-Performance Liquid Chromatography (HPLC): Both normal-phase and reversed-phase HPLC are employed for final purification to yield pure **Gymnoside III**.

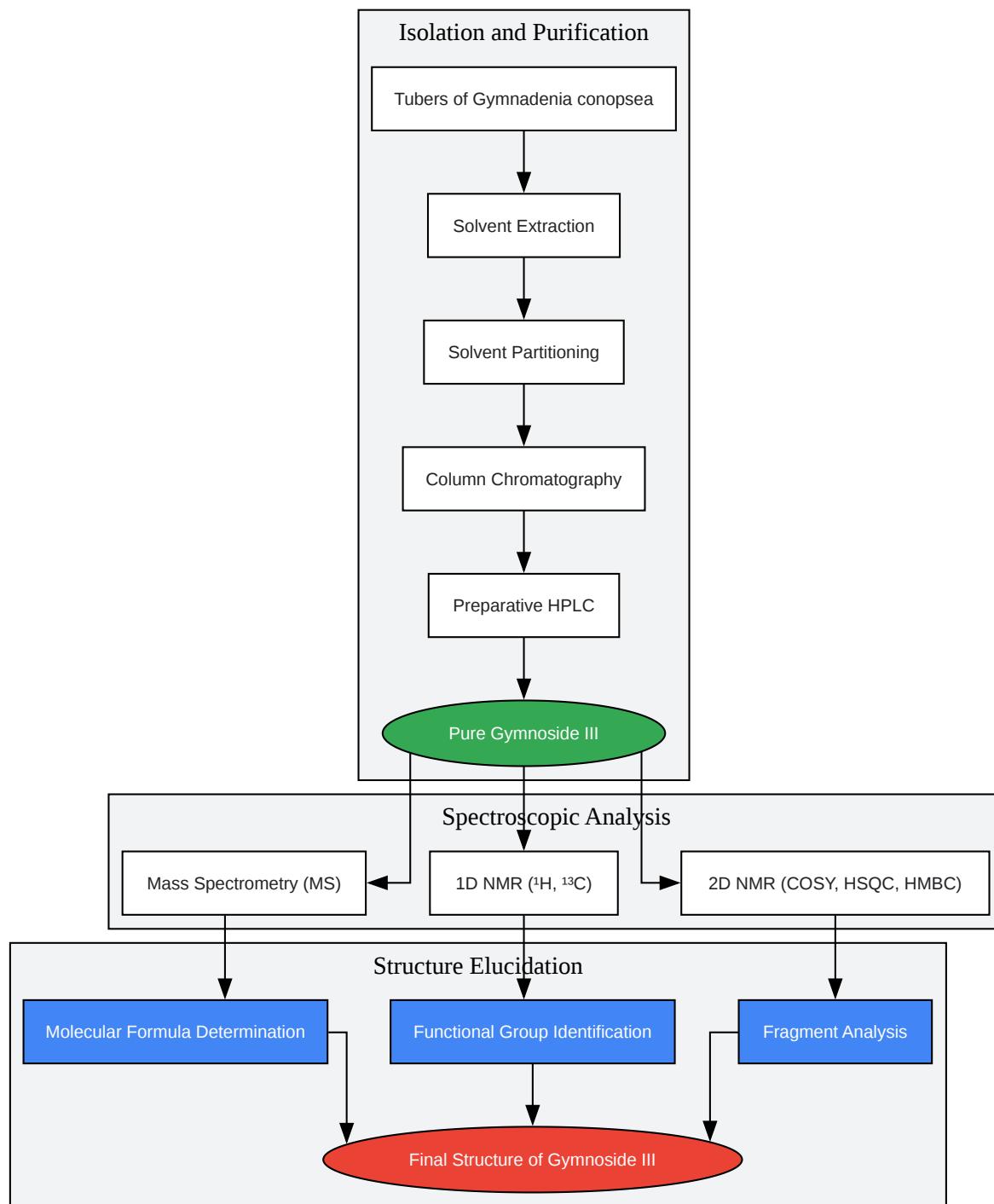
Spectroscopic Analysis

The structural characterization of the purified **Gymnoside III** is carried out using the following spectroscopic methods:

- Mass Spectrometry: High-resolution mass spectra are typically acquired using techniques like Electrospray Ionization (ESI) or Fast Atom Bombardment (FAB) coupled with a Time-of-Flight (ToF) or Orbitrap mass analyzer.
- NMR Spectroscopy: ^1H and ^{13}C NMR spectra are recorded on a high-field NMR spectrometer (e.g., 400 MHz or higher) in a deuterated solvent such as methanol-d4 or pyridine-d5. 2D NMR experiments, including COSY (Correlation Spectroscopy), HSQC (Heteronuclear Single Quantum Coherence), and HMBC (Heteronuclear Multiple Bond Correlation), are performed to establish the connectivity of protons and carbons within the molecule.

Workflow for Spectroscopic Data Interpretation

The logical flow from sample preparation to the final elucidated structure of **Gymnoside III** is a systematic process. The following diagram illustrates this workflow.

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Caption: Workflow for the isolation and structural elucidation of **Gymnoside III**.

Conclusion

The interpretation of spectroscopic data is paramount for the structural elucidation of complex natural products like **Gymnoside III**. A combination of mass spectrometry and a suite of 1D and 2D NMR experiments provides the necessary information to determine its molecular formula, identify functional groups, and establish the precise connectivity of its atoms. The foundational work by Morikawa et al. (2006) provides the detailed spectroscopic evidence for the structure of **Gymnoside III**, and their publication remains the primary reference for researchers in this field.

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- To cite this document: BenchChem. [Spectroscopic Data Interpretation for Gymnoside III: A Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2773362#spectroscopic-data-interpretation-for-gymnoside-iii-nmr-ms]

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